

Everolimus-d4: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Everolimus-d4

Cat. No.: B563853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the safe handling, storage, and use of **Everolimus-d4**. The following sections detail the compound's properties, associated hazards, recommended safety precautions, and a representative experimental protocol for its application as an internal standard in analytical methods.

Compound Information

Everolimus-d4 is a deuterated form of Everolimus, a potent inhibitor of the mammalian target of rapamycin (mTOR) kinase. It is primarily utilized as an internal standard for the accurate quantification of Everolimus in biological samples using mass spectrometry-based assays.

Physical and Chemical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | 40-O-(2-Hydroxyethyl-d4)rapamycin | [1] |
| Synonyms | RAD001-d4, SDZ-RAD-d4 | [2] |
| CAS Number | 1338452-54-2 | [1] |
| Molecular Formula | C ₅₃ H ₇₉ D ₄ NO ₁₄ | [1] |
| Molecular Weight | 962.25 g/mol | [2] |
| Appearance | Off-White to Pale Yellow Solid | [3] |
| Solubility | Soluble in Chloroform and Methanol | [4] |

Stability and Storage

Proper storage is crucial to maintain the integrity of **Everolimus-d4**.

| Condition | Recommendation | Reference |
|---------------------|---|-----------|
| Storage Temperature | Store at -20°C. Some suppliers recommend 2-8°C or 4°C. Always refer to the supplier's specific instructions. | [3][4][5] |
| Shipping | Typically shipped at ambient temperature for domestic destinations, but may require dry ice for international shipping. | [4][5] |
| Long-term Stability | Stable for at least 4 years when stored correctly. | [4] |
| Precautions | Protect from light, air, and moisture. Store under an inert atmosphere. | [3][5] |

Safety and Handling

Everolimus-d4, like its non-deuterated counterpart, is a biologically active molecule and should be handled with care. The following information is a summary of potential hazards and recommended safety measures.

Hazard Identification

| Hazard | Classification | Precautionary Statement | Reference |
|-----------------------|---|---|---|
| Target Organ Toxicity | Causes damage to organs through prolonged or repeated exposure. | Do not breathe dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. | [2] [5] |
| Carcinogenicity | Suspected of causing cancer. | Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. | [6] |
| Reproductive Toxicity | Suspected of damaging fertility or the unborn child. | Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. | [6] |
| Aquatic Hazard | Very toxic to aquatic life with long lasting effects. | Avoid release to the environment. | [6] |

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Everolimus-d4**:

- Respiratory Protection: A self-contained breathing apparatus or a properly fitted respirator is recommended, especially when handling the solid form to avoid dust formation.[\[1\]](#)
- Eye Protection: Chemical safety goggles are essential to prevent eye contact.[\[1\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[1\]](#)
- Skin and Body Protection: A lab coat or protective clothing should be worn.[\[1\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures:

| Exposure Route | First Aid Measure | Reference |
|----------------|---|-----------|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. | [2] |
| Skin Contact | Wash off immediately with plenty of soap and water. Remove contaminated clothing and shoes. Get medical attention if irritation develops. | [2] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. | [2] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. | [1][6] |

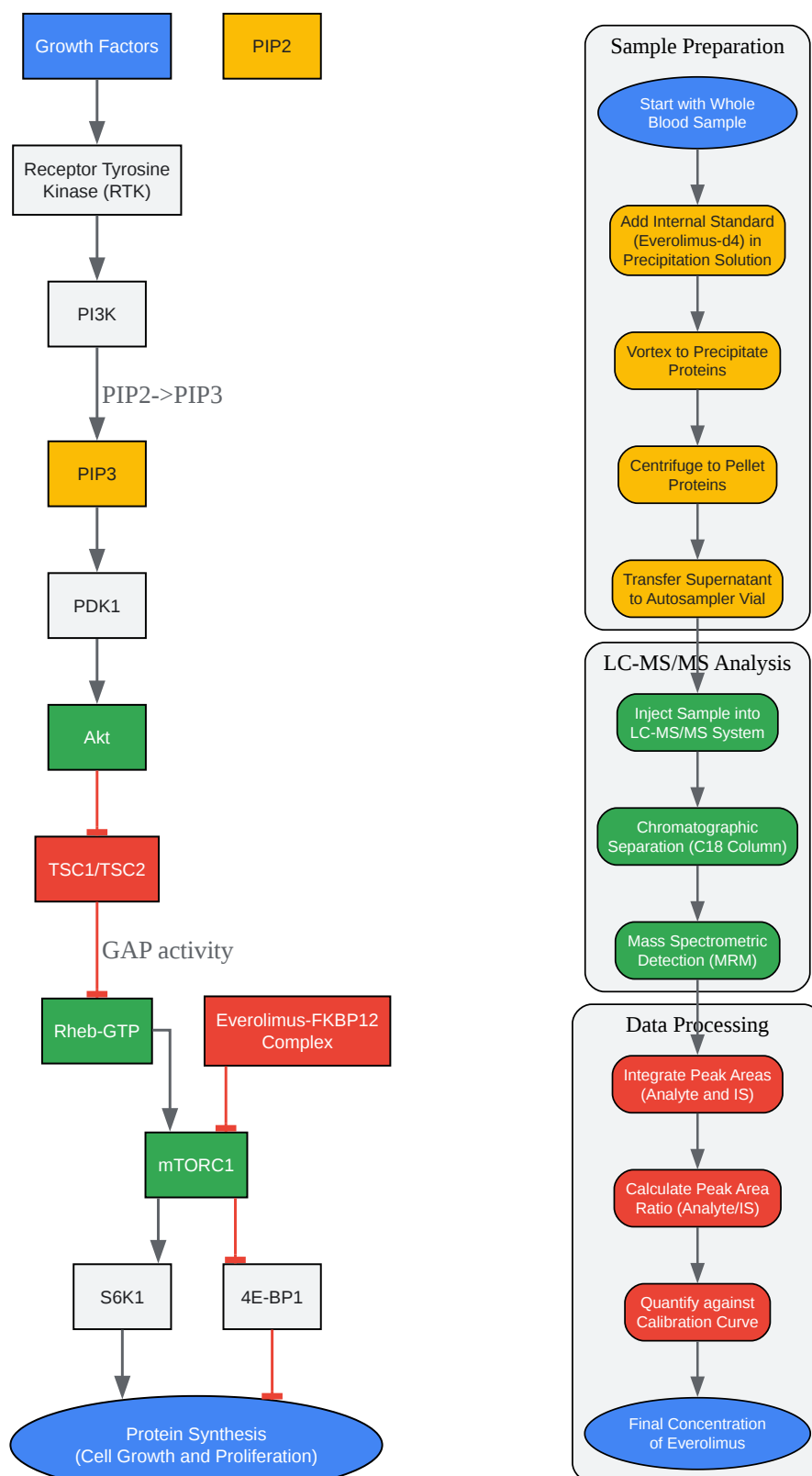
Spills and Disposal

- Accidental Release: In case of a spill, wear appropriate PPE. For solid material, gently sweep up and place in a suitable container for disposal. Avoid generating dust. For solutions, absorb with an inert material and place in a chemical waste container.[1]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material should be considered hazardous waste.[6]

Mechanism of Action: mTOR Signaling Pathway

Everolimus exerts its biological effects by inhibiting the mTOR signaling pathway. Everolimus first binds to the intracellular protein FKBP12. This complex then interacts with and inhibits

mTOR Complex 1 (mTORC1), a central regulator of cell growth, proliferation, and survival.[7][8]



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